

Application Notes and Protocols: Leaching Studies of Dibutyl Adipate from Medical Devices

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Compound of Interest

Compound Name: *Dibutyl adipate*

Cat. No.: *B094505*

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Introduction

Dibutyl adipate (DBA) is a common plasticizer used to impart flexibility to polymers, particularly polyvinyl chloride (PVC), which is widely used in the manufacturing of medical devices. Devices such as blood bags, infusion sets, catheters, and medical tubing often contain DBA to ensure their functionality and durability. However, as DBA is not covalently bound to the polymer matrix, it has the potential to leach into solutions that come into contact with the plastic, including intravenous fluids, blood products, and drug formulations. This leaching can lead to patient exposure to DBA, raising concerns about its potential toxicological effects.

These application notes provide a comprehensive overview of the methodologies required to study the leaching of **Dibutyl adipate** from medical devices. Detailed experimental protocols for sample preparation, simulated leaching studies, and quantitative analysis using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are provided. Furthermore, this document summarizes available data on plasticizer leaching and discusses a potential toxicological pathway based on studies of structurally related compounds.

Data Presentation

The following tables summarize illustrative quantitative data on the leaching of plasticizers from medical devices. It is important to note that specific leaching data for **Dibutyl adipate** (DBA)

from a wide range of medical devices is not extensively available in the public literature. Much of the existing research has focused on the phthalate plasticizer, di(2-ethylhexyl) phthalate (DEHP). The data presented for DEHP can serve as a reference for designing and interpreting leaching studies for DBA, as the analytical methodologies are similar. A single data point for DBA migration from a food packaging film is included to provide some context.

Table 1: Illustrative Leaching of Plasticizers from PVC Medical Devices

Medical Device	Plasticizer	Simulant	Incubation Time & Temperature	Leached Amount	Reference
Neonatal Expiratory Filter Set	DEHP	Ethanol/Water (1:1)	60 min	54,600 µg	[1]
Respiratory Support and Filter	DEHP	Ethanol/Water (1:1)	60 min	6,560 µg (median)	[1]
Urine Collectors (Newborn)	DiBP	Ethanol/Water (1:1)	60 min	340 µg	[1]
PVC Blood Bag	DEHP	Bovine Calf Serum	5 days	~3.3 mg/g of bag material	[2]
PVC Nasogastric Tubes	DEHP	Gastric Juice	1 week	635 to 1043 µg from 5 cm tube	[3]
PVC Nasogastric Tubes	Polyadipate	Gastric Juice	1 week	100 times lower than DEHP	[3]
PVDC Packaging Film	DBA	Ham Sausage	4 months	~6.8% of DBA in film migrated	[4]

Note: The data for DEHP and DiBP are provided as examples of the range of plasticizer leaching that can be observed from medical devices. Specific studies on DBA leaching from these devices are needed.

Experimental Protocols

Protocol for Simulated Leaching of Dibutyl Adipate from Medical Devices

This protocol describes a generalized method for simulating the leaching of DBA from medical devices into various solutions.

Materials:

- Medical device (e.g., PVC tubing, blood bag segment, catheter) of a known surface area.
- Leaching simulants:
 - Physiological saline (0.9% NaCl)
 - 5% Dextrose solution
 - Ethanol/water mixtures (e.g., 10% or 50% v/v) to simulate lipophilic drug formulations
 - Artificial urine for urinary catheters
 - Blood plasma or a validated blood simulant for blood bags^[5]
- Glass vials with PTFE-lined caps
- Incubator or water bath
- Analytical balance
- Sterile cutting tools

Procedure:

- **Sample Preparation:** Cut a representative portion of the medical device with a known surface area (e.g., in cm²).
- **Incubation:** Place the device segment into a glass vial. Add a defined volume of the pre-warmed leaching simulant to achieve a specific surface area-to-volume ratio (e.g., 1 cm²/mL).
- **Leaching Conditions:** Seal the vial and incubate at a controlled temperature (e.g., 37°C to simulate physiological conditions, or elevated temperatures like 40°C or 50°C to accelerate leaching). The incubation time should be varied to assess the kinetics of leaching (e.g., 1, 4, 24, 72 hours).[6]
- **Sample Collection:** At each time point, carefully decant the simulant (leachate) into a clean glass vial for analysis.
- **Analysis:** Analyze the leachate for DBA concentration using the GC-MS or HPLC-UV protocols detailed below.

Protocol for Quantification of Dibutyl Adipate by GC-MS

This protocol is suitable for the sensitive and specific quantification of DBA in aqueous and semi-aqueous leachates.

Materials and Reagents:

- Gas Chromatograph with Mass Spectrometric detector (GC-MS)
- Capillary column (e.g., 5% phenyl-methyl silicone bonded-phase)
- Helium (carrier gas)
- **Dibutyl adipate** analytical standard
- Internal standard (e.g., Benzyl benzoate)
- Solvents (e.g., Dichloromethane, n-Hexane, HPLC grade)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18) for sample cleanup if necessary

- Glass vials and syringes

Sample Preparation (Liquid-Liquid Extraction):

- To a known volume of the leachate (e.g., 10 mL), add a known amount of the internal standard.
- Add an equal volume of a suitable extraction solvent (e.g., dichloromethane or n-hexane).
- Vortex vigorously for 2 minutes and allow the layers to separate.
- Carefully transfer the organic layer to a clean vial.
- Repeat the extraction process twice more and combine the organic extracts.
- Concentrate the combined extracts under a gentle stream of nitrogen to a final volume of 1 mL.

GC-MS Conditions:

- Injection Volume: 1 μ L
- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute
 - Ramp: 10°C/min to 280°C, hold for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Impact (EI) at 70 eV

- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for DBA (e.g., m/z 129, 185, 258) and the internal standard.

Quantification: Create a calibration curve using standard solutions of DBA of known concentrations. The concentration of DBA in the samples is determined by comparing the peak area ratio of DBA to the internal standard against the calibration curve.

Protocol for Quantification of Dibutyl Adipate by HPLC-UV

This protocol provides an alternative method for the quantification of DBA, particularly useful for samples with higher concentrations or when MS detection is not available.

Materials and Reagents:

- High-Performance Liquid Chromatograph with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μm)
- Mobile phase: Acetonitrile and water (HPLC grade)
- **Dibutyl adipate** analytical standard
- Sample filters (0.45 μm)

Sample Preparation:

- For aqueous leachates, they can often be directly injected after filtration through a 0.45 μm filter.
- For leachates containing ethanol or other organic solvents, dilution with the mobile phase may be necessary.
- If extraction is required, follow the liquid-liquid extraction procedure outlined in the GC-MS protocol and reconstitute the dried extract in the mobile phase.

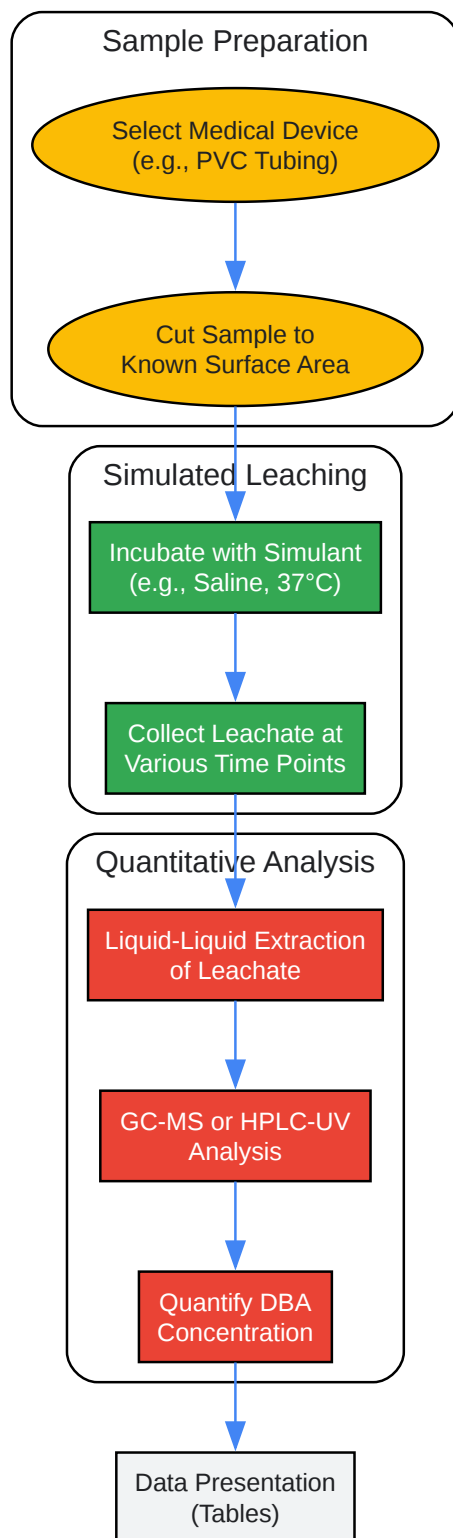
HPLC-UV Conditions:

- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 75:25 v/v).
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Column Temperature: 30°C
- UV Detection Wavelength: 230 nm^[7]

Quantification: Construct a calibration curve by injecting standard solutions of DBA with known concentrations. The concentration of DBA in the samples is determined by comparing the peak area to the calibration curve.

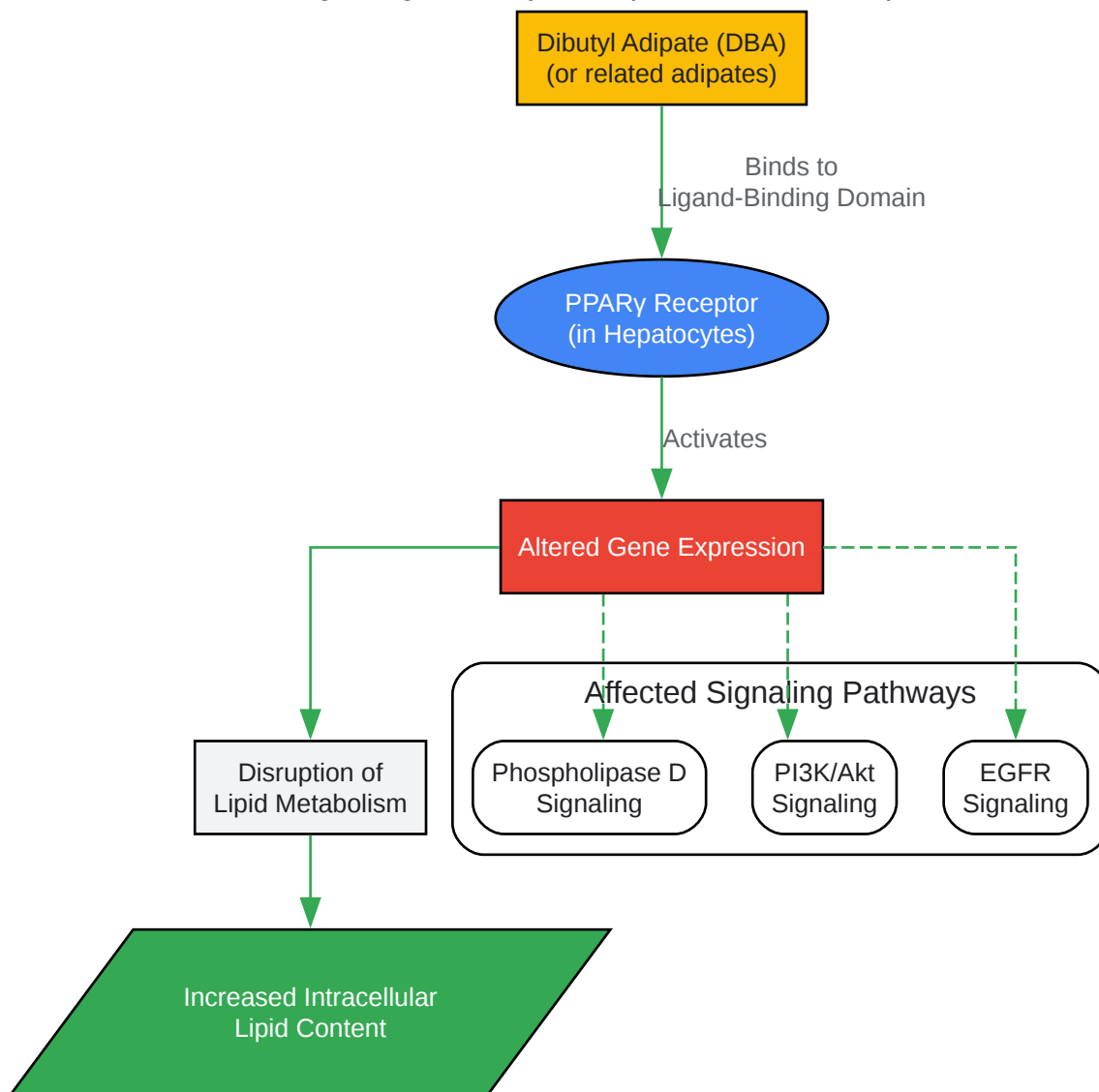
Mandatory Visualization

Experimental Workflow for DBA Leaching Studies

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Caption: Workflow for studying **Dibutyl adipate** leaching from medical devices.

Potential Signaling Pathway of Adipate Plasticizer Exposure

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